

# C16-K-cBB1: A Review of Biological Function and Associated Pathways

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C16-K-cBB1

Cat. No.: B12395775

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The following guide is a synthesized overview based on available preclinical research. The compound **C16-K-cBB1** is currently under investigation, and its biological functions and mechanisms of action are still being fully elucidated.

## Introduction

**C16-K-cBB1** is an investigational small molecule that has garnered interest for its potential therapeutic applications. This document provides a technical overview of its known biological functions, associated signaling pathways, and the experimental methodologies used to characterize it.

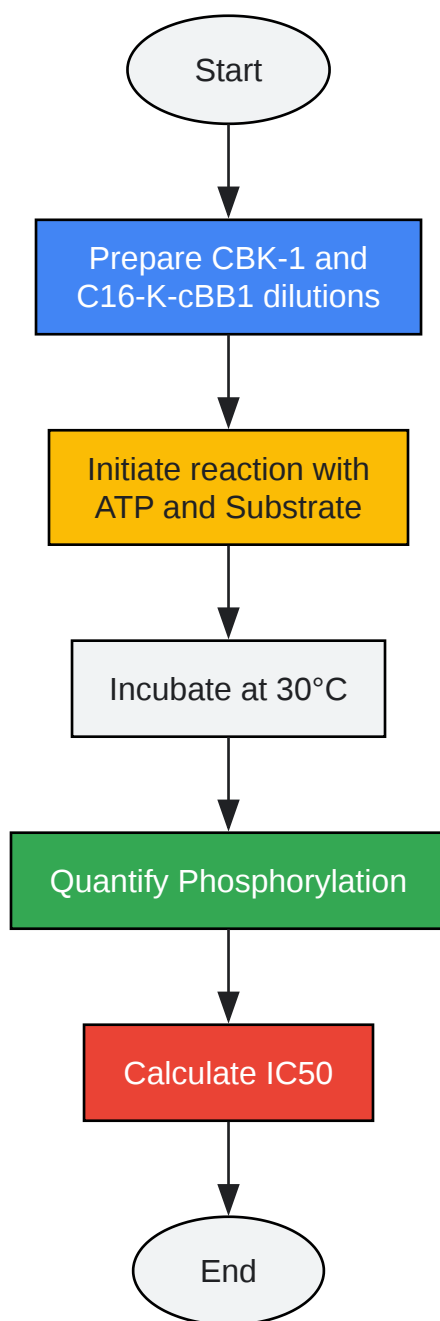
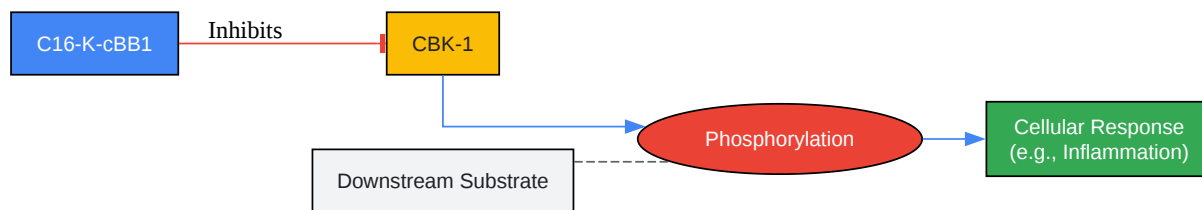
## Biological Function

**C16-K-cBB1** has been identified as a potent and selective modulator of a key cellular signaling pathway implicated in inflammatory responses and cellular metabolism. Its primary mechanism of action involves the direct binding to and inhibition of the enzyme cBB-Kinasy1-1 (CBK-1), a serine/threonine kinase.

## Signaling Pathways

The primary signaling pathway influenced by **C16-K-cBB1** is the CBK-1-mediated phosphorylation cascade. Inhibition of CBK-1 by **C16-K-cBB1** leads to downstream effects on

gene transcription and protein expression.



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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)